

# 7-Bromo-2-methylquinoline molecular structure and formula

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## Compound of Interest

Compound Name: 7-Bromo-2-methylquinoline

Cat. No.: B1280046

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## An In-depth Technical Guide to 7-Bromo-2-methylquinoline

This technical guide provides a comprehensive overview of the molecular structure, formula, properties, synthesis, and potential applications of **7-Bromo-2-methylquinoline**. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

## Molecular Structure and Formula

**7-Bromo-2-methylquinoline** is a heterocyclic aromatic compound belonging to the quinoline family. Its structure consists of a quinoline core with a bromine atom substituted at the 7th position and a methyl group at the 2nd position.<sup>[1]</sup> This unique substitution pattern influences its chemical reactivity and biological activity.<sup>[1]</sup>

The molecular formula for **7-Bromo-2-methylquinoline** is C<sub>10</sub>H<sub>8</sub>BrN.<sup>[1][2]</sup>

The structural representation is as follows:

- SMILES: CC1=NC2=C(C=C1)C=CC(=C2)Br<sup>[1]</sup>
- InChI: InChI=1S/C10H8BrN/c1-7-2-3-8-4-5-9(11)6-10(8)12-7/h2-6H,1H3<sup>[1]</sup>
- InChI Key: VEKOCCXFMXGRTF-UHFFFAOYSA-N<sup>[1][3]</sup>

## Physicochemical Properties

A summary of the key quantitative data for **7-Bromo-2-methylquinoline** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>8</sub> BrN	[1][2]
Molecular Weight	222.08 g/mol	[1][2]
CAS Number	4965-34-8	[1][2]
IUPAC Name	7-bromo-2-methylquinoline	[1]
Physical Form	Solid	[3]
Melting Point	57°C	[4]

## Synthesis and Experimental Protocols

Several methods have been reported for the synthesis of **7-Bromo-2-methylquinoline** and its derivatives. The following are detailed methodologies for key synthetic routes.

### Bromination of 2-Methylquinoline

This is a direct method involving the electrophilic substitution of bromine onto the 2-methylquinoline backbone.

- Experimental Protocol:
  - Dissolve 2-methylquinoline in a suitable solvent (e.g., acetic acid or a chlorinated solvent).
  - Slowly add a brominating agent, such as N-bromosuccinimide (NBS) or elemental bromine, to the solution while stirring.
  - Control the reaction temperature to ensure selective substitution at the 7-position.
  - Monitor the reaction progress using thin-layer chromatography (TLC).

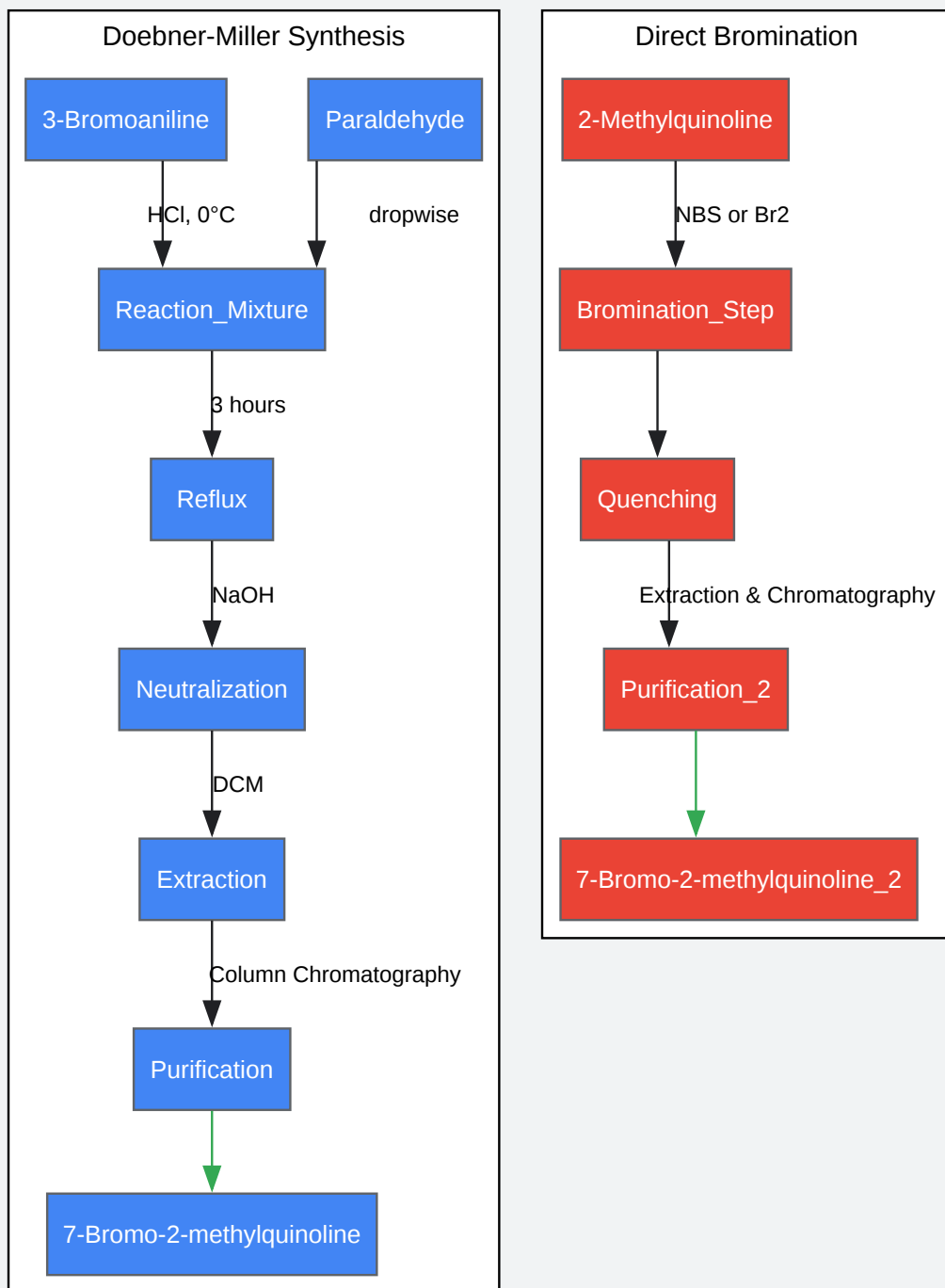
- Upon completion, quench the reaction and neutralize any excess acid.
- Extract the product with an organic solvent.
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Purify the crude product by column chromatography or recrystallization to obtain **7-Bromo-2-methylquinoline**.<sup>[1]</sup>

## Doebner-Miller Synthesis

This method involves the reaction of an aniline with an  $\alpha,\beta$ -unsaturated carbonyl compound to form the quinoline ring system.

- Experimental Protocol for Synthesis from 3-Bromoaniline and Paraldehyde:
  - Pre-cool a 37% hydrochloric acid solution to 0°C.
  - Slowly add 3-Bromoaniline (1.0 equivalent) to the cooled acid solution.
  - Add paraldehyde (an equivalent of crotonaldehyde) dropwise to the reaction mixture.
  - Stir the mixture at room temperature for 1 hour.
  - Heat the reaction mixture to reflux and maintain for 3 hours.<sup>[4]</sup>
  - After the reaction is complete, cool the mixture to 0°C.
  - Slowly add a saturated aqueous sodium hydroxide solution to neutralize the acid.
  - Extract the product with dichloromethane (3x).
  - Combine the organic phases, wash with water and saturated brine, and dry over anhydrous magnesium sulfate.
  - Concentrate the solution under reduced pressure to obtain the crude product.
  - Separate the resulting mixture of 5-bromo and 7-bromo isomers by column chromatography to isolate **7-Bromo-2-methylquinoline**.<sup>[4]</sup>

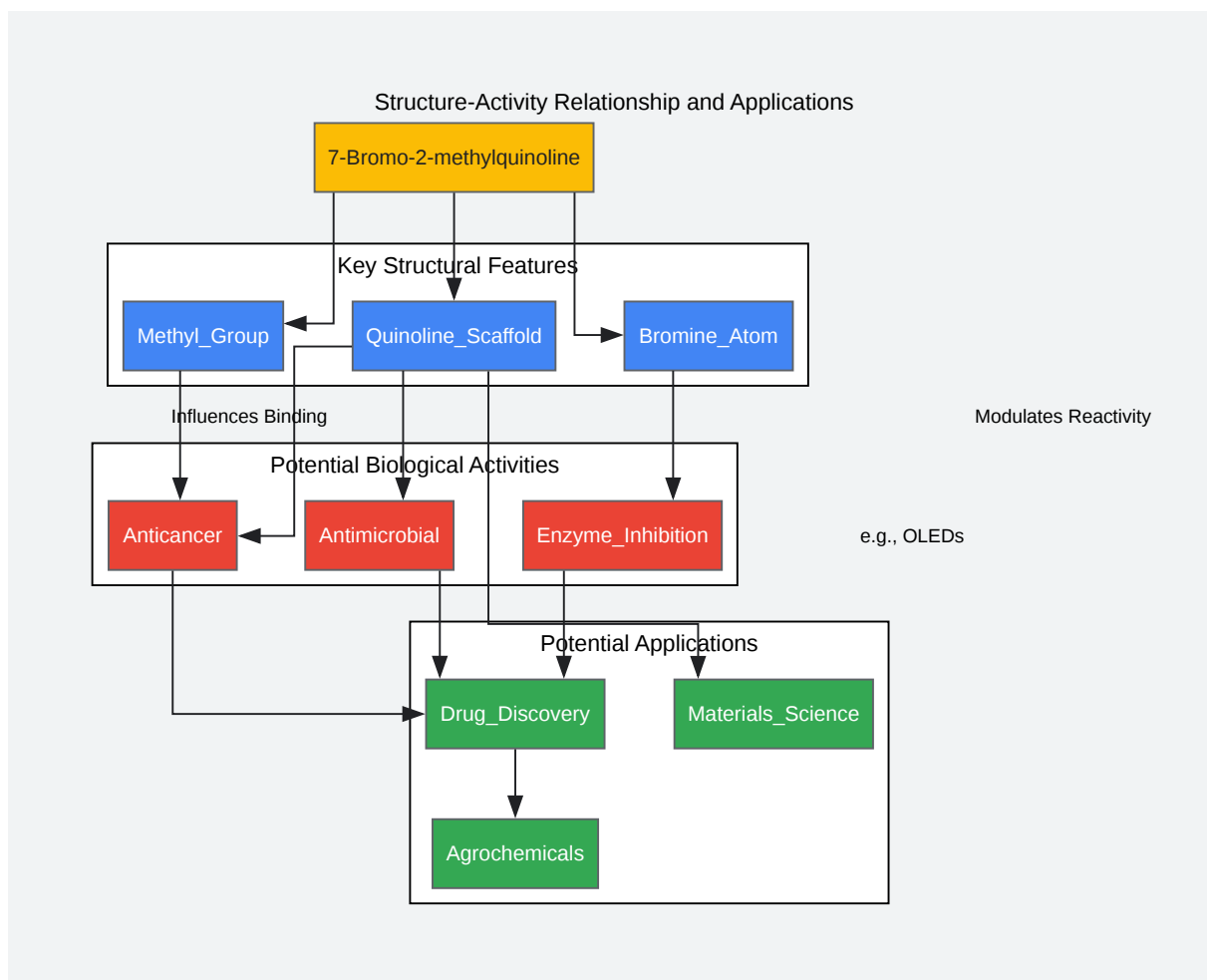
## Synthesis Workflow for 7-Bromo-2-methylquinoline

[Click to download full resolution via product page](#)Caption: Synthetic pathways for **7-Bromo-2-methylquinoline**.

## Biological Activity and Potential Applications

While extensive research specifically on **7-Bromo-2-methylquinoline** is emerging, the broader class of quinoline derivatives is well-known for a wide range of biological activities.<sup>[5][6]</sup> The presence of the bromine atom and the methyl group on the quinoline scaffold of this compound suggests potential for various applications.<sup>[1]</sup>

- **Antimicrobial and Anticancer Potential:** Quinoline derivatives have shown promise as antibacterial, antifungal, and anticancer agents.<sup>[1][5]</sup> The specific substitutions on **7-Bromo-2-methylquinoline** may enhance its efficacy against various cancer cell lines or microbial strains.<sup>[1]</sup>
- **Enzyme Inhibition:** This compound may act as an inhibitor for specific enzymes, which is a key mechanism in the development of drugs targeting metabolic pathways.<sup>[1][7]</sup>
- **Drug Discovery Scaffold:** Due to its chemical structure, **7-Bromo-2-methylquinoline** can serve as a starting point or a key intermediate for the synthesis of more complex molecules with desired therapeutic properties.<sup>[1]</sup> The bromine atom, in particular, can be a site for further chemical modifications through reactions like nucleophilic substitution.<sup>[1]</sup>
- **Materials Science:** Heterocyclic aromatic compounds like quinolines can possess interesting photoluminescent and electrical properties.<sup>[1]</sup> This suggests that **7-Bromo-2-methylquinoline** could be investigated for applications in materials science, such as in the development of organic light-emitting diodes (OLEDs).<sup>[1]</sup>



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Caption: Potential applications based on molecular structure.

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